

# diclosulam comparative efficacy against other ALS inhibitor herbicides

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## Compound Focus: Diclosulam

CAS No.: 145701-21-9

Cat. No.: S617487

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## Diclosulam Herbicide Profile

The table below summarizes the key characteristics and known efficacy of **diclosulam** as presented in the search results.

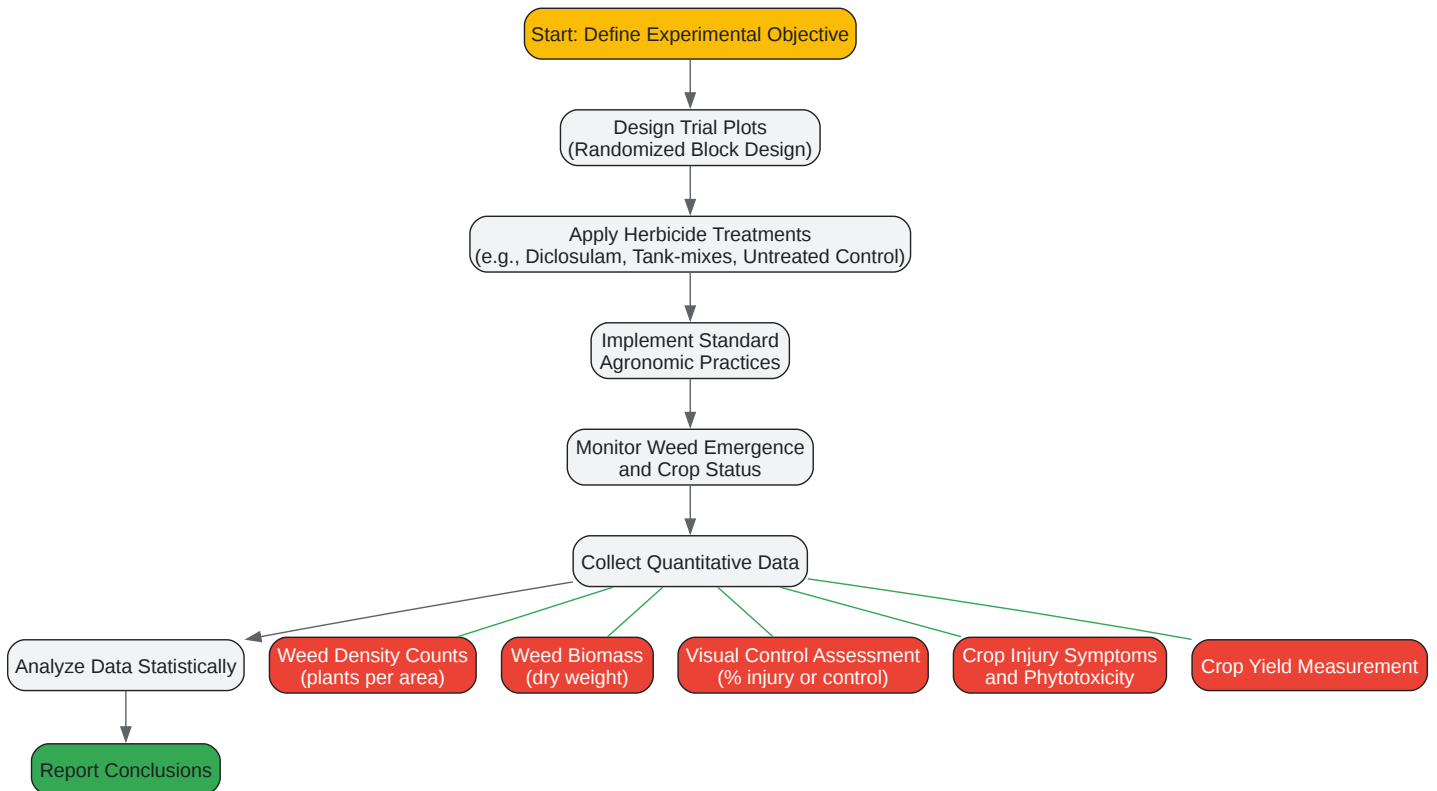
Aspect	Description
Common Name	Diclosulam [1]
CAS Number	145701-21-9 [1] [2] [3]
Mode of Action	Acetolactate synthase (ALS) or Acetohydroxyacid synthase (AHAS) inhibitor [2] [4] [5]. Classified as WSSA Group 2, HRAC Group B [2] [5].
Key Use & Efficacy	Selective, pre-emergence herbicide for broadleaf weeds in soybeans and peanuts [1] [2]. Controls morningglories, cocklebur, velvetleaf, and nutsedge, but does <b>not</b> control sicklepod [1].
Application Rate	<b>Peanuts:</b> 21-32 g ai/ha; <b>Soybeans:</b> 32-42 g ai/ha [1].

Aspect	Description
Toxicology (Acute, Rat)	Oral LD <sub>50</sub> >5000 mg/kg; Percutaneous LD <sub>50</sub> >2000 mg/kg [1].

## Experimental Data and Methodology from Literature

While direct comparative studies are unavailable in the search results, the following information provides context on how **diclosulam**'s efficacy is evaluated.

- **Experimental Application Protocols** Research into **diclosulam** often involves specific application methods to assess its efficacy:
  - **Application Timing:** Can be applied preplant (surface or incorporated into soil), pre-emergence, or up to the "cracking" stage in peanuts. For post-emergence control, application is recommended when weeds are at the 1-4 leaf stage [1].
  - **Methodology for Testing:** Field experiments are conducted to evaluate weed management systems. A common approach involves testing combinations of pre-emergence herbicides (including **diclosulam**) followed by standard post-emergence herbicide regimes. Efficacy is measured by the percentage control of specific weed species and assessment of crop yield and net returns [1].
  - **Tank-Mix Combinations:** To enhance its spectrum of control, experimental and commercial protocols often involve tank-mixing **diclosulam** with other herbicides. For example:
    - For heavy infestations of nutsedge: tank mix with **metolachlor** [1].
    - For broad-spectrum weed control: tank mix with a graminicide like **ethalfluralin** [1].
- **Sample Experimental Workflow** The diagram below outlines a generalized experimental workflow for evaluating a pre-emergence herbicide like **diclosulam** in a field setting.



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*Diagram 1: Generalized workflow for field evaluation of a pre-emergence herbicide.*

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## References

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